

Application Notes and Protocols for Microinjection of Morpholinos into Embryos

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Compound of Interest

Compound Name: 7'-O-DMT-morpholino thymine

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These application notes provide a comprehensive guide to the microinjection of morpholino antisense oligonucleotides into embryos, a powerful technique for studying gene function during development. The protocols outlined below are primarily focused on zebrafish (*Danio rerio*) and clawed frog (*Xenopus laevis*), two common model organisms in developmental biology.

Introduction to Morpholino Microinjection

Morpholinos are synthetic molecules that can block the translation or splicing of a target mRNA, effectively knocking down the expression of a specific gene.^{[1][2][3]} Microinjection is the most common method for delivering morpholinos into the large, accessible embryos of species like zebrafish and *Xenopus*.^{[1][3]} This technique allows for the transient silencing of a gene of interest, enabling researchers to study its role in embryonic development.

The general workflow for a morpholino microinjection experiment involves several key stages: preparation of the morpholino solution, preparation of the embryos, calibration of the microinjection apparatus, the injection process itself, and subsequent analysis of the resulting phenotype.

Experimental Protocols

Morpholino Preparation

Proper preparation of the morpholino stock and working solutions is critical for successful microinjection.

Protocol 2.1.1: Reconstitution of Lyophilized Morpholinos

- Centrifuge the vial of lyophilized morpholino briefly to collect the powder at the bottom.
- Add sterile, nuclease-free water to the vial to create a stock solution.[\[2\]](#)[\[4\]](#) The manufacturer (Gene Tools, LLC) suggests resuspending in sterile water or 1X Danieau solution.[\[4\]](#) It is recommended to avoid using DEPC-treated water as it can damage the morpholinos.[\[5\]](#)[\[6\]](#)
- To create a 1 mM stock solution, add a volume of water in milliliters that is one-thousandth of the number of nanomoles of the morpholino in the vial (e.g., for 300 nmol, add 300 μ L of water).[\[2\]](#)[\[6\]](#)
- Vortex the solution thoroughly. If the morpholino does not fully dissolve, heat the vial at 65°C for 5-10 minutes and vortex again.[\[2\]](#)[\[7\]](#)
- Store the stock solution at room temperature in an airtight container to prevent evaporation.[\[2\]](#)[\[5\]](#) Avoid repeated freeze-thaw cycles.[\[4\]](#)

Protocol 2.1.2: Preparation of Working Solution

- Thaw the morpholino stock solution at 65°C for 5 minutes to ensure it is completely dissolved.[\[8\]](#)[\[9\]](#)
- Dilute the stock solution to the desired working concentration using sterile water or 1X Danieau solution.[\[4\]](#)[\[8\]](#)
- Add a tracer dye, such as Phenol Red, to the working solution to a final concentration of 0.1-1%.[\[2\]](#)[\[8\]](#)[\[9\]](#) This allows for visualization of the injected solution.
- Centrifuge the working solution briefly before loading the injection needle to pellet any precipitates that could cause clogging.[\[2\]](#)

Table 1: Recommended Morpholino Concentrations and Dosages

Parameter	Zebrafish	Xenopus	Reference(s)
Stock Concentration	1-3 mM	1 mM	[5][9]
Working Concentration	0.2-1 mM	0.5-1 mM	[5][10]
Injection Volume	1-5 nL	5-10 nL	[2][11][12]
Typical Dose	1-10 ng/embryo	10-40 ng/embryo	[2][11]

Embryo Preparation

Protocol 2.2.1: Zebrafish Embryo Preparation

- Collect freshly fertilized embryos (1-cell to 4-cell stage) from mating tanks.[13][14]
- Transfer the embryos into a petri dish containing E3 embryo medium.[13]
- To immobilize the embryos for injection, create troughs in a 1.5-2% agarose gel cast in a petri dish.[2][13]
- Using a transfer pipette, gently place the embryos into the troughs.[2][13]
- Remove excess E3 medium, leaving just enough to keep the embryos moist. This helps to prevent the embryos from sticking to the needle.[8]

Protocol 2.2.2: Xenopus Embryo Preparation

- Obtain fertilized eggs by in vitro fertilization.[15]
- Remove the outer jelly coat by treating the embryos with a dejelling solution (e.g., 2% cysteine in 0.1x MBS, pH 7.8-8.0). Gently agitate until the jelly coats are dissolved.[15]
- Wash the dejellied embryos thoroughly with 0.1x Modified Barth's Saline (MBS).[15]
- Transfer the embryos to a petri dish coated with a thin layer of agarose for injection.

Microinjection Setup and Needle Calibration

A standard microinjection setup consists of a stereomicroscope, a micromanipulator, and a microinjector connected to a nitrogen source.

Protocol 2.3.1: Pulling and Preparing Needles

- Pull borosilicate glass capillary tubes using a micropipette puller to create fine-tipped needles.[8][13] The ideal needle has a short, stiff shank to allow for penetration of the chorion and yolk without excessive bending or breaking.[2]
- Under a microscope, carefully break the very tip of the needle with fine forceps to create a small opening.[8][11]
- The tip can be beveled for easier penetration.[5]

Protocol 2.3.2: Needle Calibration

- Load the needle with 2-3 μL of the morpholino working solution using a microloader pipette tip.[8][14]
- Mount the needle onto the micromanipulator.
- To calibrate the injection volume, inject a small bolus of the solution into a drop of mineral oil on a micrometer slide.[9][14]
- Measure the diameter of the spherical bolus and calculate the volume using the formula for the volume of a sphere ($V = 4/3\pi r^3$).[9][10]
- Adjust the injection pressure and duration on the microinjector to achieve the desired injection volume.[5][14] Typical injection pressures range from 10-30 psi.[5][16]

Microinjection Procedure

Protocol 2.4.1: Injecting Zebrafish Embryos

- Position the injection needle at an angle to the embryos in the agarose troughs.

- Using the micromanipulator, carefully pierce the chorion and then the yolk membrane.[\[13\]](#)
- Inject the morpholino solution into the yolk, just below the cell(s).[\[5\]](#)[\[8\]](#) The injected solution will be taken up by the cells through cytoplasmic streaming.[\[5\]](#)[\[9\]](#)
- Withdraw the needle gently.
- Inject a cohort of embryos with the experimental morpholino and another with a control morpholino.

Protocol 2.4.2: Injecting Xenopus Embryos

- Inject the morpholino solution into the animal hemisphere of the 1- to 4-cell stage embryos.[\[15\]](#)
- For targeted knockdown in specific tissues, consult fate maps to determine the appropriate blastomere to inject.[\[12\]](#)
- Withdraw the needle gently to minimize damage to the embryo.[\[15\]](#)

Post-Injection Care and Analysis

Protocol 2.5.1: Embryo Incubation

- After injection, transfer the embryos to a clean petri dish with fresh embryo medium.[\[13\]](#) For zebrafish, use E3 medium and incubate at 28.5°C.[\[8\]](#)[\[13\]](#) For Xenopus, use 0.1x MBS and incubate at 16-23°C.[\[15\]](#)
- Add a fungicide (e.g., Methylene Blue) to the medium to prevent fungal growth.[\[17\]](#)
- Remove any dead or unhealthy embryos daily.[\[17\]](#)

Protocol 2.5.2: Phenotype Analysis

- Observe the embryos at regular intervals under a stereomicroscope to score for developmental phenotypes.
- Document the observed phenotypes through imaging.

- At the desired developmental stage, embryos can be fixed for further analysis, such as in situ hybridization or immunohistochemistry.

Control Experiments

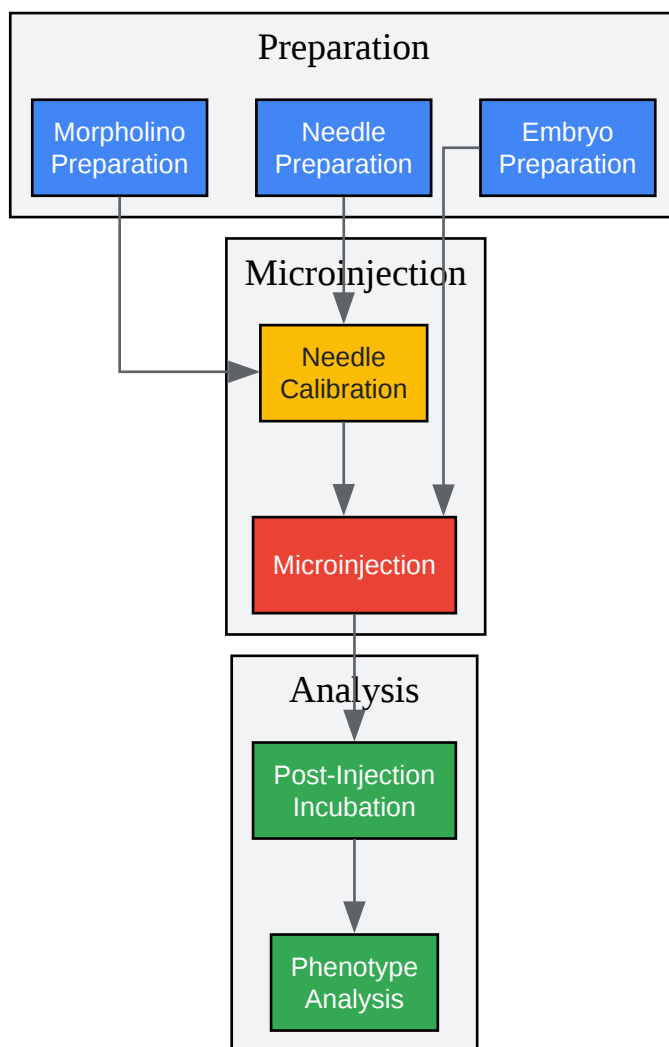
To ensure the specificity of the observed phenotype, several control experiments are essential.

Table 2: Essential Control Experiments for Morpholino Studies

Control Type	Description	Purpose	Reference(s)
Standard Control Morpholino	A morpholino with a sequence that should not target any endogenous mRNA in the model organism.	To control for the effects of the microinjection procedure and the presence of a morpholino molecule itself.	[18]
5-mismatch Morpholino	A morpholino with the same sequence as the experimental morpholino but with five mismatched bases.	To demonstrate that the observed phenotype is sequence-specific.	[18]
Second Non-overlapping Morpholino	A different morpholino that targets a non-overlapping sequence of the same mRNA.	To confirm that the phenotype is due to the knockdown of the target gene and not an off-target effect of the first morpholino.	[19]
mRNA Rescue	Co-injection of the experimental morpholino with a synthetic mRNA that encodes the target protein but is not recognized by the morpholino (e.g., lacks the 5' UTR target site).	To demonstrate that the phenotype can be reversed by restoring the function of the target gene, confirming specificity.	[5] [11] [18]
p53 Morpholino Co-injection	Co-injection of a morpholino targeting p53.	To mitigate off-target apoptosis that can be induced by some morpholinos.	[11] [20]

Visualizing the Workflow

The following diagram illustrates the general workflow for a morpholino microinjection experiment in zebrafish.



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Caption: General workflow for morpholino microinjection experiments.

Troubleshooting

Table 3: Common Problems and Solutions in Morpholino Microinjection

Problem	Possible Cause(s)	Suggested Solution(s)
Low Embryo Survival	Injection volume too high; Needle too large; Embryos damaged during handling; Morpholino toxicity.	Decrease injection volume; Use a finer needle; Handle embryos more gently; Perform a dose-response curve to determine the optimal, non-toxic concentration. [11]
Needle Clogging	Precipitate in the morpholino solution; Debris from the embryo.	Centrifuge the working solution before loading; Backfill the needle carefully to avoid introducing dust; If clogged, try clearing by increasing pressure or gently breaking the tip again. [19]
Inconsistent Phenotypes	Variable injection volumes; Inconsistent injection site; Morpholino degradation.	Recalibrate the needle frequently; Ensure consistent injection into the same region of the embryo; Prepare fresh working solutions and store stock solutions properly.
No Phenotype	Ineffective morpholino design; Low morpholino dose; Target gene not essential for the observed developmental window.	Design a new morpholino targeting a different region of the mRNA; Increase the morpholino concentration; Confirm gene expression at the developmental stage of interest.
Off-target Effects	High morpholino concentration; Sequence similarity to other transcripts.	Perform a dose-response curve and use the lowest effective concentration; Perform control experiments, especially with a second non-overlapping morpholino and mRNA rescue. [18] [20]

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